

Technical Deep Dive: 4-Chloro-1-methylindole-3-acetic Acid

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Compound of Interest

Compound Name:	4-Chloro-1-methylindole-3-acetic Acid
CAS No.:	1346601-81-7
Cat. No.:	B585856

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A Structural Probe for Auxin Perception and Indole Scaffold Activity

Executive Summary

4-Chloro-1-methylindole-3-acetic acid (CAS: 1346601-81-7) is a synthetic derivative of the natural plant hormone Indole-3-acetic acid (IAA).^[1] It represents a critical "paradox" molecule in chemical biology, combining two opposing structural modifications:

- The "Super-Auxin" Motif (4-Chloro): Substitution at the 4-position typically enhances biological activity by increasing lipophilicity and preventing enzymatic degradation.
- The "Null" Motif (1-Methyl): Methylation of the indole nitrogen (N1) typically abolishes auxin activity by blocking critical hydrogen bonding with the receptor.

This guide analyzes the biological activity of this compound not as a standalone drug, but as a high-value structural probe used to dissect the molecular mechanisms of auxin perception (TIR1/AFB pathway) and indole-based pharmacology.

Chemical Identity & Physicochemical Profile[2][3][4][5][6]

Property	Data	Relevance
IUPAC Name	2-(4-chloro-1-methylindol-3-yl)acetic acid	Official nomenclature
CAS Number	1346601-81-7	Unique Identifier
Molecular Formula	C ₁₁ H ₁₀ ClNO ₂	Core Indole Scaffold
Molecular Weight	223.66 g/mol	Small molecule, membrane permeable
LogP (Predicted)	~2.8 - 3.1	Higher lipophilicity than IAA (LogP ~1.4), facilitating membrane crossing
pKa (COOH)	~4.75	Weak acid; exists as anion at physiological pH (7.[2][3][4]4)
Solubility	DMSO, Ethanol, Methanol	Low water solubility; requires organic co-solvent

Biological Activity: The Mechanism of Action

The biological activity of **4-Chloro-1-methylindole-3-acetic acid** is defined by its interaction with the TIR1/AFB auxin receptor family. To understand its specific activity, we must deconstruct its two primary modifications relative to the native ligand (IAA).

3.1. The 4-Chloro Effect (Potency Enhancer)

In the absence of the N-methyl group (i.e., 4-Cl-IAA), the chlorine atom at the 4-position creates a "Super-Auxin."

- **Mechanism:** The chlorine atom fills a hydrophobic pocket in the TIR1 receptor, increasing binding affinity (Kd).
- **Metabolic Stability:** It sterically hinders oxidative decarboxylation by peroxidases, prolonging its half-life in biological systems.

- Result: 4-Cl-IAA is naturally found in legumes (*Pisum sativum*) and is 10-100x more potent than IAA in stimulating coleoptile elongation.

3.2. The 1-Methyl Effect (The "Kill Switch")

The addition of the methyl group at the N1 position (1-Me) drastically alters the pharmacology.

- Receptor Incompatibility: The indole NH group is a critical Hydrogen Bond Donor. In the TIR1 receptor, the NH forms a hydrogen bond with the backbone carbonyl of a conserved residue (typically Leucine or Phenylalanine) deep in the binding pocket.
- Steric Clash: The 1-methyl group introduces steric bulk that prevents the "molecular glue" mechanism required to recruit the Aux/IAA repressor proteins.
- Outcome: **4-Chloro-1-methylindole-3-acetic acid** is rendered biologically inactive as an auxin agonist, despite the presence of the potency-enhancing chlorine.

3.3. Application as a Negative Control

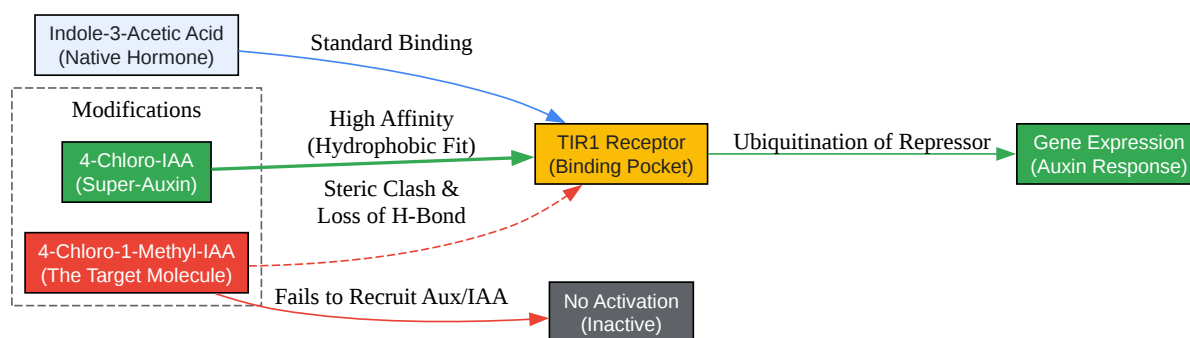
Because it retains the physicochemical properties of a "super-auxin" (size, shape, lipophilicity) but lacks the essential binding motif, this molecule is the ideal negative control for:

- Auxin Transport Studies: It can still be recognized by some auxin influx/efflux carriers (AUX1/PIN) which have different structural requirements than the nuclear receptor.
- Off-Target Effects: Differentiating between specific receptor-mediated signaling and non-specific acidic growth or toxicity.

Visualization: Signaling & Structural Logic

Diagram 1: The Structure-Activity Relationship (SAR) Logic

This diagram illustrates why the 1-Methyl group overrides the 4-Chloro advantage.



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Caption: SAR Logic Flow. The 4-Cl group enhances affinity, but the 1-Me group (Red) structurally prohibits receptor activation.

Experimental Protocols

5.1. Preparation of Stock Solutions

- Solvent: Dimethyl sulfoxide (DMSO) is the preferred solvent due to the high lipophilicity of the chlorinated indole.
- Concentration: Prepare a 100 mM stock solution.
 - Calculation: Dissolve 22.37 mg of **4-Chloro-1-methylindole-3-acetic acid** in 1.0 mL of anhydrous DMSO.
- Storage: Aliquot into amber tubes and store at -20°C. Avoid repeated freeze-thaw cycles.

5.2. Root Growth Inhibition Assay (Arabidopsis)

This standard assay validates the lack of auxin activity compared to 4-Cl-IAA.

- Seed Sterilization: Surface sterilize *Arabidopsis thaliana* (Col-0) seeds using 70% ethanol (1 min) followed by 50% bleach (10 min). Wash 5x with sterile water.

- Media Preparation: Prepare 0.5x MS (Murashige & Skoog) medium with 1% sucrose and 0.8% agar.
- Treatment Groups:
 - Control: DMSO (0.1%)
 - Positive Control: 4-Cl-IAA (10 nM - 1 μ M)
 - Experimental: **4-Chloro-1-methylindole-3-acetic acid** (10 nM - 10 μ M)
- Plating: Plate seeds on the media. Stratify at 4°C for 2 days.
- Growth: Transfer to vertical growth chambers (22°C, 16h light).
- Measurement: After 7 days, measure primary root length.
 - Expected Result: 4-Cl-IAA will severely inhibit root growth (short, hairy roots). The 1-Methyl variant should show no significant inhibition compared to the DMSO control, confirming inactivity.

Synthesis Pathway (Brief)

Researchers requiring this compound often synthesize it via the Fischer Indole Synthesis or N-methylation of 4-Cl-IAA.

- Starting Material: 4-Chloroindole-3-acetic acid (commercially available or synthesized from 2-chloro-6-nitrotoluene).
- Methylation:
 - React 4-Cl-IAA with 2 equivalents of Sodium Hydride (NaH) in dry DMF at 0°C to deprotonate both the carboxylic acid and the indole nitrogen.
 - Add Methyl Iodide (MeI) (controlled stoichiometry) to selectively methylate the nitrogen.
 - Note: Over-methylation may esterify the carboxylic acid. Hydrolysis (LiOH/THF) may be required to restore the free acid.

- Purification: Silica gel chromatography (Hexane:Ethyl Acetate gradient).

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